

An In-depth Technical Guide to 11-Methylhenicosanoyl-CoA

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 11-Methylhenicosanoyl-CoA

Cat. No.: B15546148

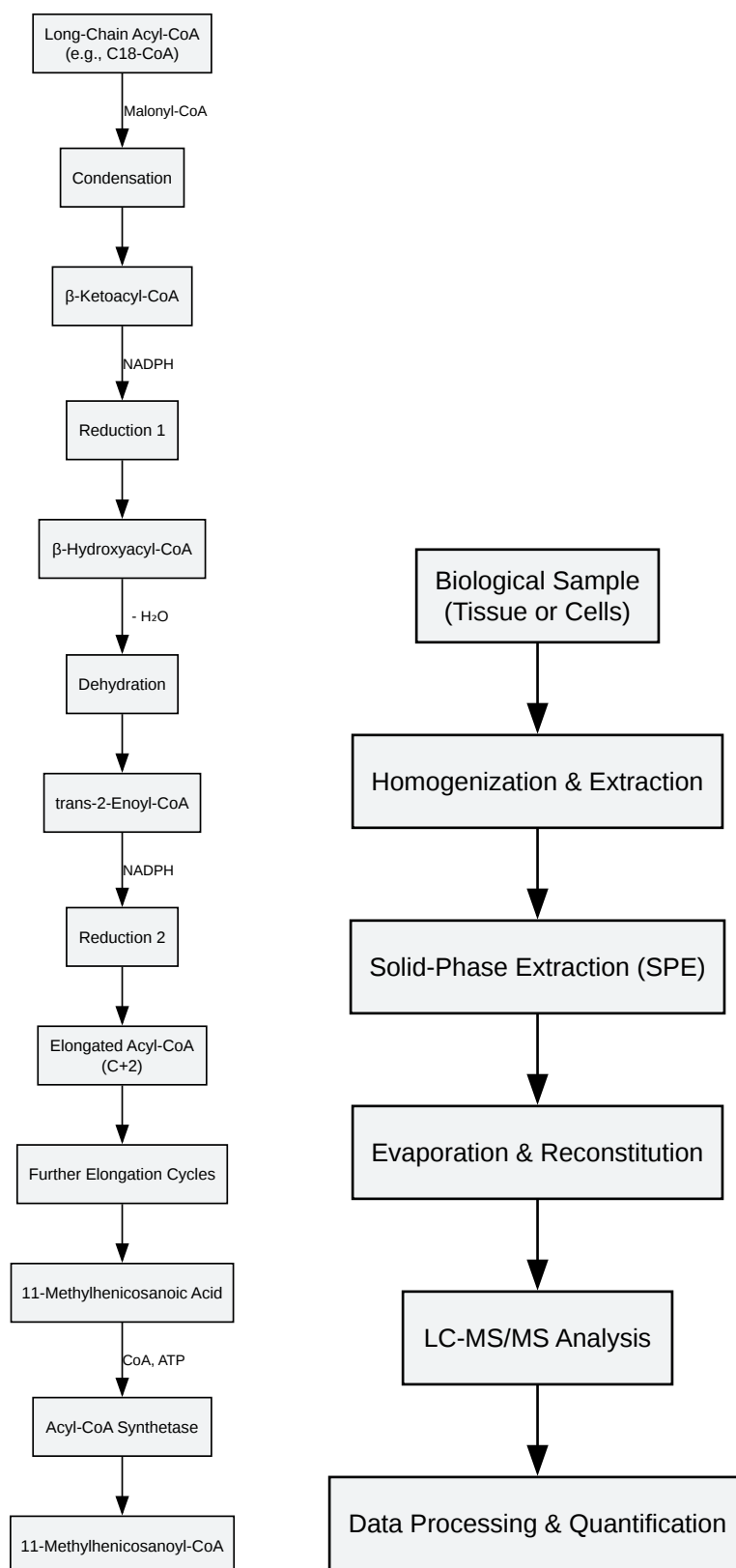
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, synthesis, and analysis of **11-Methylhenicosanoyl-CoA**, a long-chain branched fatty acyl-coenzyme A derivative. Given the limited availability of data for this specific molecule, this document leverages established methodologies for the synthesis and analysis of analogous long-chain and methyl-branched fatty acyl-CoAs to provide a foundational understanding for researchers in the field.

Chemical Structure

11-Methylhenicosanoyl-CoA is a coenzyme A thioester of 11-methylhenicosanoic acid. The structure consists of a 21-carbon aliphatic chain (henicosanoyl) with a methyl group located at the 11th carbon position. This acyl chain is linked via a thioester bond to the sulfhydryl group of coenzyme A.



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- To cite this document: BenchChem. [An In-depth Technical Guide to 11-Methylhenicosanoyl-CoA]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15546148#chemical-structure-of-11-methylhenicosanoyl-coa\]](https://www.benchchem.com/product/b15546148#chemical-structure-of-11-methylhenicosanoyl-coa)

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com